

Personal protective equipment for handling 2,2-Dimethylcyclohexanone

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Compound of Interest

Compound Name: 2,2-Dimethylcyclohexanone

Cat. No.: B156460

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Essential Safety and Handling Guide for 2,2-Dimethylcyclohexanone

This document provides immediate and essential safety protocols, operational guidelines, and disposal procedures for the handling of **2,2-Dimethylcyclohexanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **2,2-Dimethylcyclohexanone**
- CAS Number: 1193-47-1[1]
- Molecular Formula: C₈H₁₄O[1]

Hazard Identification and Classification

2,2-Dimethylcyclohexanone is classified as a flammable liquid and vapor.[1][2][3][4][5]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[1][4]

Signal Word: Warning[1][2][3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to ensure personal safety when handling **2,2-Dimethylcyclohexanone**.

PPE Category	Specification
Eye Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. [2] [6]
Hand Protection	Wear suitable chemical-resistant gloves. Nitrile gloves may provide short-term protection. [7] [8]
Skin and Body	Wear a laboratory coat, long pants, and closed-toe shoes. [7]
Respiratory	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or EN 149 approved respirator. [2]

Safe Handling and Storage Procedures

Handling:

- Avoid inhalation of vapor or mist.[\[1\]](#)[\[4\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)[\[4\]](#)
- Keep away from all sources of ignition, including heat, sparks, and open flames. No smoking.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Use only in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Ground and bond containers and receiving equipment.[\[2\]](#)[\[9\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2][3][5][8]
- Keep the container tightly closed.[1][2][3][4][5][8]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[1][4]
- Store away from strong oxidizing agents.[2]

Emergency Procedures

First Aid Measures:

- After Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3][6]
- After Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing.[3][6]
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3][6]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4][6]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide.[1][4][6] Water spray may be used to cool unopened containers.[1][4]
- Unsuitable Extinguishing Media: Large amounts of water are ineffective.[1]
- Special Hazards: Vapors can accumulate in low areas and may form explosive concentrations.[1] Hazardous combustion products include carbon oxides.[1]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus.[1][2][4][6]

Accidental Release Measures:

- Personal Precautions: Avoid breathing vapors, mist, or gas.[1] Remove all sources of ignition.[1][2][9]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][4][8]
- Methods for Cleaning Up: Contain the spillage and then collect with an electrically protected vacuum cleaner or by wet-brushing.[1][4] Alternatively, soak up with inert absorbent material (e.g., sand, silica gel).[2][9] Place in a suitable, closed container for disposal.[1][2][3]

Disposal Plan

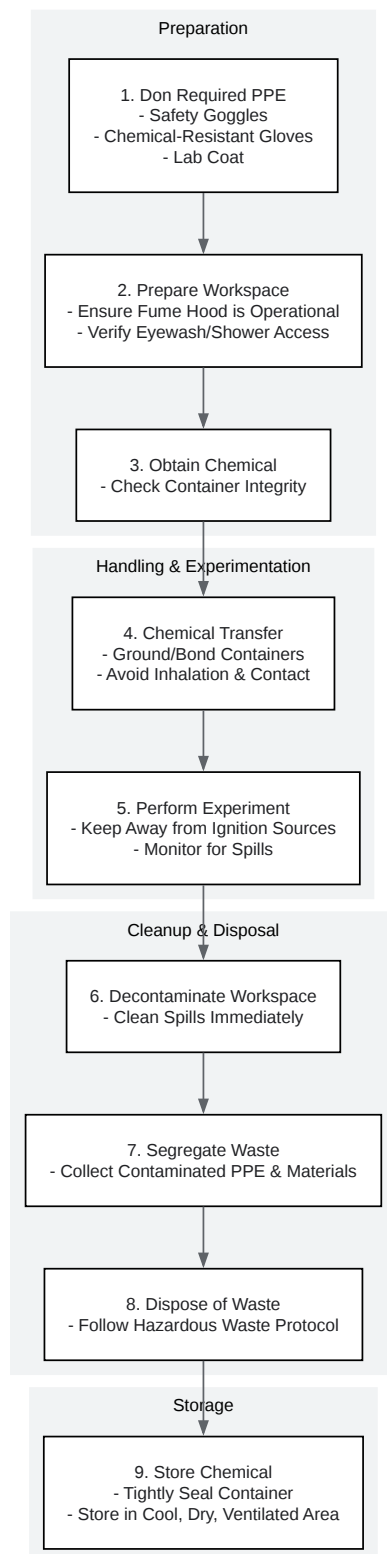
All waste materials, including contaminated PPE and absorbent materials, must be treated as hazardous waste.

- Dispose of contents and container in accordance with local, regional, and national regulations.[2][3][8]
- Do not dispose of into drains or the environment.[1][4][8]

Operational Workflow

The following diagram outlines the standard operating procedure for handling **2,2-Dimethylcyclohexanone**.

Workflow for Handling 2,2-Dimethylcyclohexanone



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Caption: Standard operating procedure for **2,2-Dimethylcyclohexanone**.

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